

Physical properties of vesicular volcanic rocks

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An In-depth Guide to the Physical Properties of Vesicular Volcanic Rocks

Introduction

Vesicular volcanic rocks, such as pumice and scoria, are extrusive igneous rocks characterized by a high abundance of cavities known as vesicles.^{[1][2]} These vesicles are the result of gas bubbles being trapped within molten lava as it rapidly cools and solidifies upon eruption.^{[2][3][4]} The size, number, and interconnectivity of these vesicles fundamentally control the rock's physical properties. This technical guide provides a comprehensive overview of the key physical characteristics of vesicular volcanic rocks, details the experimental protocols for their measurement, and explores the interrelationships between these properties. This information is crucial for researchers in geology, materials science, and engineering for applications ranging from construction aggregates to geothermal energy exploration.

Core Physical Properties

The defining feature of vesicular rocks is their porous nature, which dictates their density, permeability, strength, and thermal characteristics. These properties can vary significantly based on the magma's composition, volatile content, and eruption dynamics.

Density and Porosity

Porosity is the measure of void space within a rock, while density is its mass per unit volume. In vesicular rocks, these two properties are inversely related. High vesicularity leads to high porosity and low bulk density.

- Pumice is known for its extremely high porosity and low density, often less than that of water, allowing it to float.[5] It is typically formed from felsic magmas (rich in silica).[5]
- Scoria generally has lower porosity and thicker vesicle walls compared to pumice, resulting in a higher density; it typically sinks in water.[5][6][7] Scoria is commonly associated with mafic or intermediate magmas.[3][5]
- Vesicular Basalt is a common vesicular rock that exhibits a wide range of densities and porosities depending on the extent of gas bubble entrapment during the cooling of basaltic lava flows.[8][9]

Table 1: Summary of Density and Porosity Data for Vesicular Volcanic Rocks

Rock Type	Bulk Density	Porosity (% by Volume)	Citation(s)
Pumice	< 1.0 g/cm ³	64% - 90%	[5]
Scoria	1.28 - >2.0 g/cm ³	30% - 80% (up to 98% for reticulate scoria)	[5][10]
Vesicular Basalt	~1.5 - 2.3 g/cm ³	2% - 40%	[8][9]
Dacitic Lavas	Not specified	9% - 43%	[11]

Permeability

Permeability is the ability of a rock to transmit fluids. It is governed by the connectivity of its pores (vesicles and microcracks). In vesicular rocks, high porosity does not always guarantee high permeability. Pumice, for instance, can have numerous isolated vesicles, leading to high porosity but relatively low permeability.[5] In contrast, the vesicles in scoria are often more interconnected, enhancing its permeability.[5][6] Permeability is a critical parameter in hydrogeology and geothermal reservoir engineering.

Table 2: Summary of Permeability Data for Vesicular Volcanic Rocks

Rock Type	Permeability (various units)	Citation(s)
Pumice	0.0003 - 0.002 cm/s	[12]
Scoria	0.001 - 0.002 cm/s	[12]
Vesicular Dacitic Clasts	10^{-14} - 10^{-11} m ²	[13]
Dacitic Dome Lavas	1.54×10^{-14} - 2.67×10^{-10} m ²	[11]

Mechanical Strength

The mechanical strength of vesicular rocks, typically measured as Uniaxial Compressive Strength (UCS), is inversely correlated with porosity.[9][14] The presence of vesicles creates stress concentrations, making the rock weaker than its non-vesicular equivalent. The strength is influenced not only by total porosity but also by vesicle size, shape, and distribution. Understanding these mechanical properties is vital for geotechnical engineering applications, such as the use of scoria and pumice as lightweight aggregates.

Table 3: Summary of Uniaxial Compressive Strength (UCS) Data

Rock Type	Uniaxial Compressive Strength (UCS)	Citation(s)
Vesicular Basalt	< 40 MPa (can range from 30 - 88 MPa)	[8][9]
Volcanic Tuffs	1 - 50 MPa	[8]
Dacitic Lavas	13.5 - 47.8 MPa	[11]

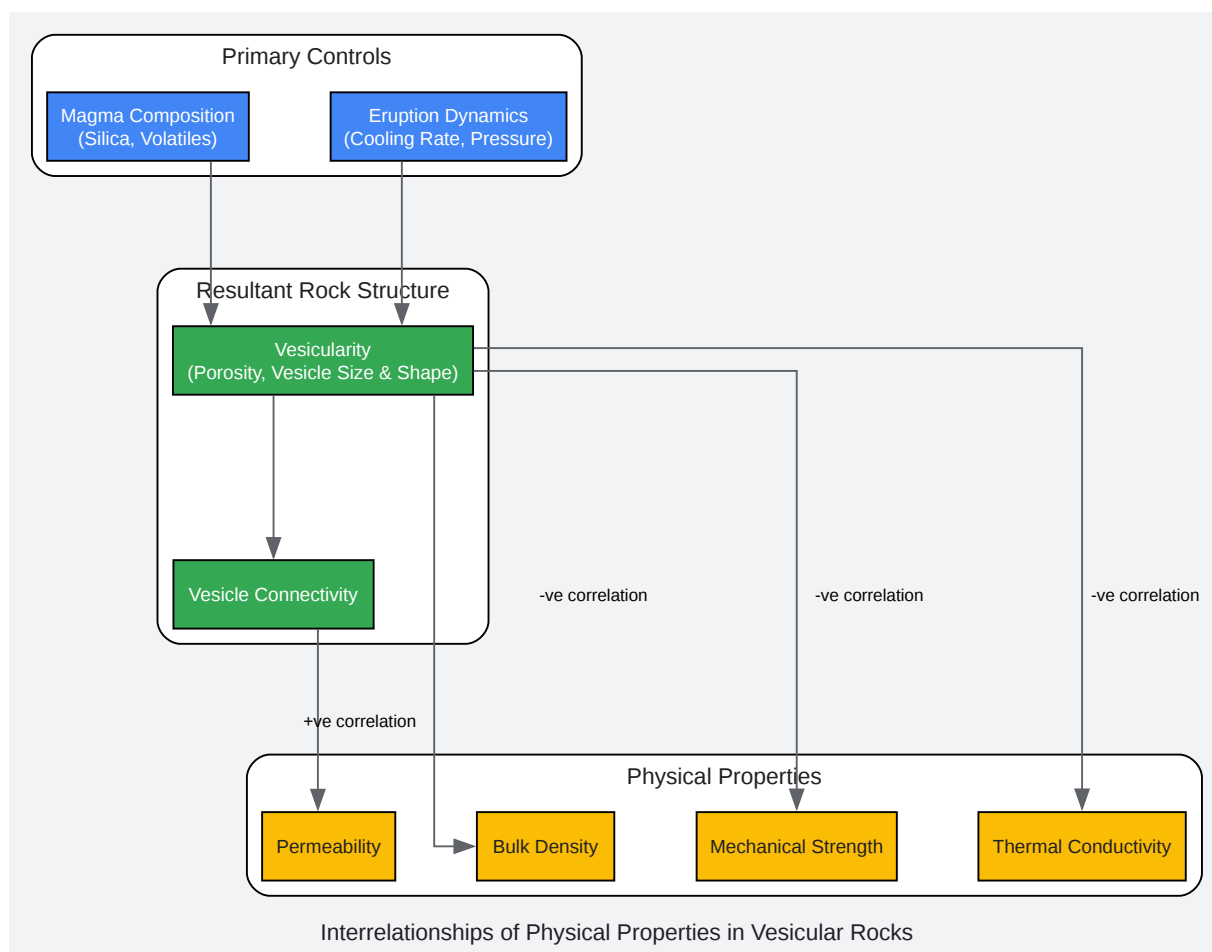
Thermal Properties

The high porosity of vesicular rocks also influences their thermal properties. The trapped gas within the vesicles is a poor conductor of heat, giving these rocks excellent thermal insulation properties.

- **Thermal Conductivity:** This property measures a material's ability to conduct heat. Due to their high porosity, vesicular rocks generally have low thermal conductivity. For some dry volcanogenic rocks, the average thermal conductivity is approximately $1.47 \text{ W/m}^\circ\text{C}$.^[15] Another study on a specific volcanic rock found a thermal conductivity of about $0.49 \text{ W m}^{-1} \text{ K}^{-1}$ at room temperature.^[16]
- **Specific Heat:** This is the amount of heat required to raise the temperature of a unit mass of a substance by one degree. The average specific heat for some volcanic rocks is around $754 \text{ J/kg}^\circ\text{C}$.^[15]

Interrelationships of Physical Properties

The physical properties of vesicular volcanic rocks are intricately linked. The formation process, driven by magma composition and eruption dynamics, establishes the primary characteristics of vesicularity and crystal structure. These, in turn, dictate the secondary physical properties as illustrated in the diagram below.



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Caption: Logical flow from primary geological controls to the physical properties of vesicular rocks.

Experimental Protocols

Accurate characterization of vesicular rocks requires standardized laboratory procedures. Below are detailed methodologies for measuring key physical properties.

Density and Porosity Measurement

Several methods are used to determine the density and porosity of rock samples.^[17]

- Methodology: Gas Pycnometry (Helium Displacement)
 - Sample Preparation: A rock sample of a known mass (M) is thoroughly dried in an oven to remove all moisture and then cooled in a desiccator.
 - Skeletal Volume Measurement: The sample is placed in a sealed chamber of a known volume within a helium pycnometer.
 - Helium, an inert gas that can penetrate very fine pores, is introduced into the chamber from a reference volume at a known pressure.
 - The gas expands into the sample chamber, and the resulting equilibrium pressure is measured.
 - Using the ideal gas law, the volume of the solid material (skeletal volume, V_{skel}) is calculated by the instrument, excluding pore spaces.
 - Skeletal Density (ρ_{skel}) is calculated as M / V_{skel} .
 - Bulk Volume Measurement: The bulk volume (V_{bulk}), including pores, is determined separately using methods like the caliper method (for regularly shaped samples) or buoyancy techniques (Archimedes' principle).^{[10][17]}
 - Calculation:
 - Total Porosity (Φ) is calculated as: $\Phi = [(V_{\text{bulk}} - V_{\text{skel}}) / V_{\text{bulk}}] * 100\%$.
 - Bulk Density (ρ_{bulk}) is calculated as: M / V_{bulk} .

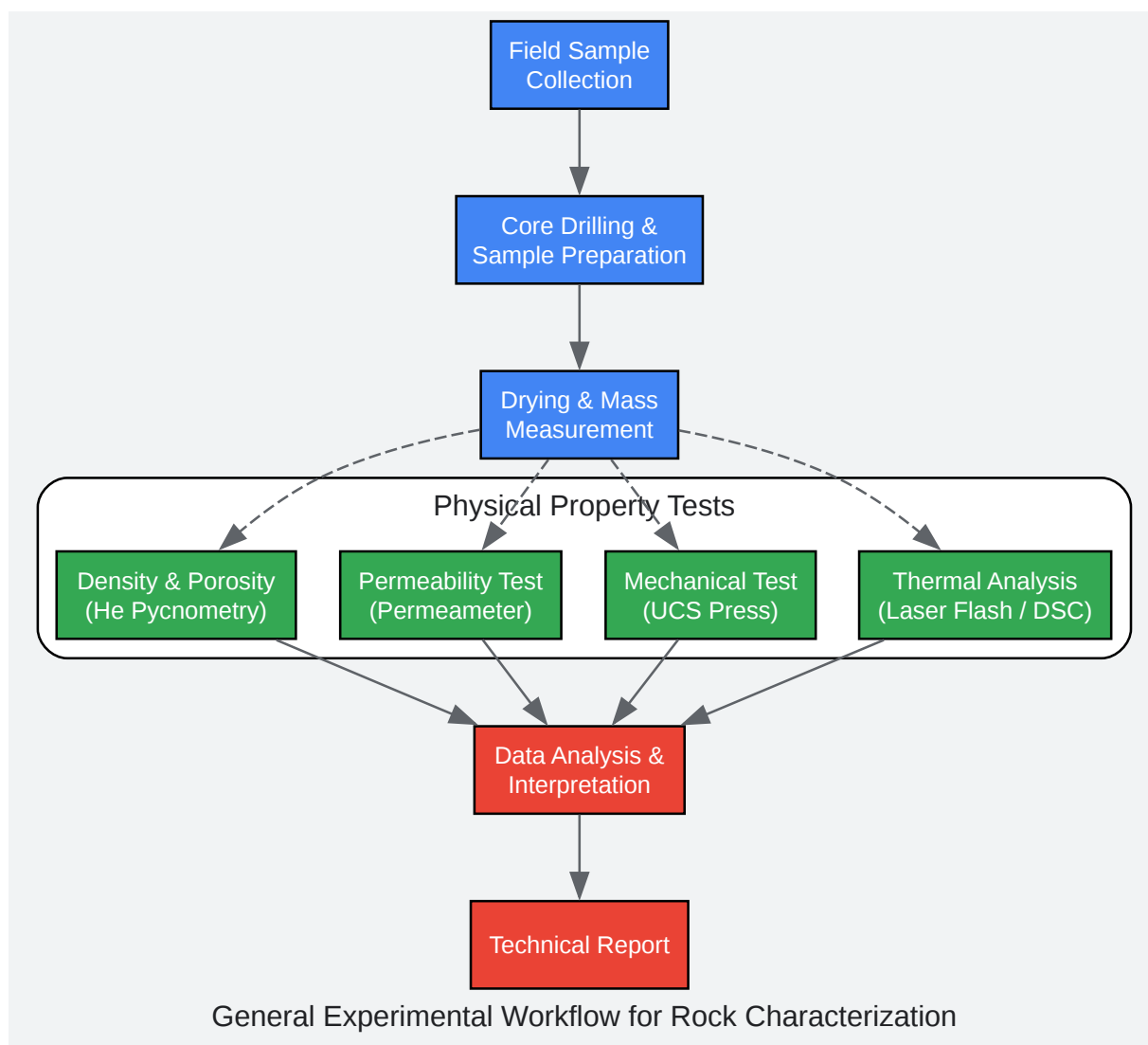
Permeability Measurement

- Methodology: Constant Head Permeability Test

- **Sample Preparation:** A cylindrical core sample of the rock is cut to a specific length and diameter and is saturated with the test fluid (typically water or gas).
- **Apparatus:** The sample is placed in a permeameter, a device that seals the sides of the core, allowing fluid to flow only through its length.
- **Test Execution:** A constant fluid pressure (or hydraulic head) is applied to one end of the sample, and the fluid is allowed to flow through it.
- The volume of fluid (Q) that flows through the sample over a specific time period (t) is collected and measured.
- The hydraulic gradient (i) across the sample is determined by measuring the difference in hydraulic head (Δh) over the length of the sample (L).
- **Calculation:** Permeability (k) is calculated using Darcy's Law: $k = (Q * L) / (A * \Delta h)$, where A is the cross-sectional area of the sample.

Uniaxial Compressive Strength (UCS) Measurement

- **Methodology: Uniaxial Compression Test**
 - **Sample Preparation:** A cylindrical rock core is prepared with its ends cut parallel and polished to ensure uniform loading. The length-to-diameter ratio is typically maintained between 2.0 and 2.5.
 - **Apparatus:** The sample is placed in a mechanical press capable of applying a controlled axial load.
 - **Test Execution:** A compressive axial load is applied to the sample at a constant strain rate until the sample fails.^[14]
 - The maximum load (P_{max}) sustained by the rock before failure is recorded.
 - **Calculation:** The Uniaxial Compressive Strength (UCS) is calculated as: $UCS = P_{max} / A$, where A is the initial cross-sectional area of the sample.



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Caption: A standardized workflow for the physical characterization of vesicular rock samples.

Conclusion

Vesicular volcanic rocks exhibit a unique and highly variable range of physical properties that are a direct consequence of their frothy origins. Their low density, high porosity, and insulative characteristics make them valuable in various industrial applications, while their strength and permeability are of significant interest in geotechnical and geological sciences. The complex interplay between porosity, permeability, and mechanical strength underscores the importance of detailed experimental characterization. The standardized protocols outlined in this guide

provide a framework for researchers to obtain reliable and comparable data, furthering our understanding of these fascinating geological materials.

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References

- 1. Rocks 2.3 [sites.radford.edu]
- 2. Vesicular texture - Wikipedia [en.wikipedia.org]
- 3. 3.5 Igneous Rocks – Dynamic Planet: Exploring Geological Disasters and Environmental Change [open.maricopa.edu]
- 4. quora.com [quora.com]
- 5. earthknow.com [earthknow.com]
- 6. Scoria: Properties, Uses, Types of Scoria – Geology In [geologyin.com]
- 7. Scoria - Wikipedia [en.wikipedia.org]
- 8. simples.serdigital.com.br [simples.serdigital.com.br]
- 9. onepetro.org [onepetro.org]
- 10. researchgate.net [researchgate.net]
- 11. research.ed.ac.uk [research.ed.ac.uk]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Frontiers | Geomechanical rock properties of a basaltic volcano [frontiersin.org]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
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